

Operational Guide: PPE and Safe Handling of Z-Lys(boc)-osu

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Compound of Interest

Compound Name: Z-Lys(boc)-osu

CAS No.: 3338-34-9

Cat. No.: B556967

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Executive Summary & Chemical Identity

Z-Lys(boc)-osu (N-alpha-Benzyloxycarbonyl-N-epsilon-tert-butoxycarbonyl-L-lysine N-hydroxysuccinimide ester) is a high-value, moisture-sensitive activated amino acid derivative used in solid-phase and solution-phase peptide synthesis.[1][2][3] While the solid reagent presents moderate irritant hazards, the primary safety risk arises during solubilization in organic solvents (DMF, DMSO), which can act as carriers, transporting the reagent transdermally.

Chemical Verification:

- CAS Number: 3338-34-9[1][2][4][5][6]
- Molecular Formula: C₂₃H₃₁N₃O₈[1][2][5]
- Molecular Weight: 477.51 g/mol [1][2][6]
- Physical State: White to off-white crystalline powder[1][2]

- Core Hazards: Skin Irritant (H315), Eye Irritant (H319), STOT-SE Respiratory Irritant (H335).
[1][2][7]

Risk Assessment & Hazard Profiling

Effective safety protocols require distinguishing between the Solid State (dust hazard) and the Solution State (permeation hazard).[1][2]

Hazard Category	Risk Level	Mechanism of Injury	Critical Control Point
Inhalation	Moderate	Dust inhalation causes respiratory tract irritation (H335). [1][2]	Weighing/Dispensing
Skin Contact	High (in Solution)	NHS esters are reactive electrophiles; can cause sensitization.[1][2] Solvents (DMF) accelerate absorption.	Solubilization/Reaction
Eye Contact	Moderate	Mechanical abrasion (dust) and chemical irritation (H319).[1][2]	All Phases
Reactivity	Low (Safety) / High (Quality)	Hydrolyzes rapidly in presence of moisture; degrades synthesis purity.[1][2]	Storage & Equilibration

Personal Protective Equipment (PPE) Matrix

A. Hand Protection (The Critical Variable)

Standard nitrile gloves are insufficient for prolonged protection against common peptide synthesis solvents like DMF.[1][2]

- Scenario A: Handling Solid Powder

- Recommendation: Standard Nitrile Exam Gloves (4–5 mil).[1][2]
- Protocol: Single pair sufficient. Change if punctured.
- Scenario B: Handling Solutions (DMF/DMSO/NMP)
 - Recommendation: Double Gloving or Chemical Resistant Laminate.[1][2]
 - Inner Glove: Standard Nitrile (4 mil).[1][2]
 - Outer Glove: Extended cuff Nitrile (6–8 mil) OR Silver Shield® (Laminate) for spill cleanup. [1][2]
 - Rationale: DMF permeates standard nitrile in <10 minutes.[2] The outer glove provides a sacrificial barrier; the inner glove protects during doffing.

B. Eye & Face Protection[2][7][8][9][10]

- Standard Operation: Chemical Splash Goggles (Indirect Vented).[1][2] Safety glasses are inadequate for handling fine powders that can drift around side shields.[1][2]
- Large Scale (>50g): Face shield over goggles to protect against splash during mixing.[1][2]

C. Respiratory Protection

- Primary Control: Certified Chemical Fume Hood (Face velocity: 80–100 fpm).[1][2]
- Secondary Control (If hood unavailable): NIOSH-approved N95 particulate respirator (for dust) or Half-face respirator with P100/Organic Vapor cartridges (for solution work).[1][2]

Operational Workflow: From Storage to Disposal

Step 1: Storage Retrieval & Equilibration (Quality Critical)

- Storage Condition: -20°C, desiccated.
- Protocol: Remove container from freezer and allow to warm to room temperature (20–25°C) for 30–60 minutes before opening.

- Why? Opening a cold bottle introduces atmospheric moisture, which hydrolyzes the NHS ester (releasing N-hydroxysuccinimide) and deactivates the reagent.[1][2]

Step 2: Weighing & Dispensing

- Place balance inside the fume hood or a powder containment enclosure.
- Use an anti-static gun if available; protected amino acids are prone to static charge, causing powder to scatter.
- Use a disposable spatula to transfer. Do not return excess material to the stock bottle.

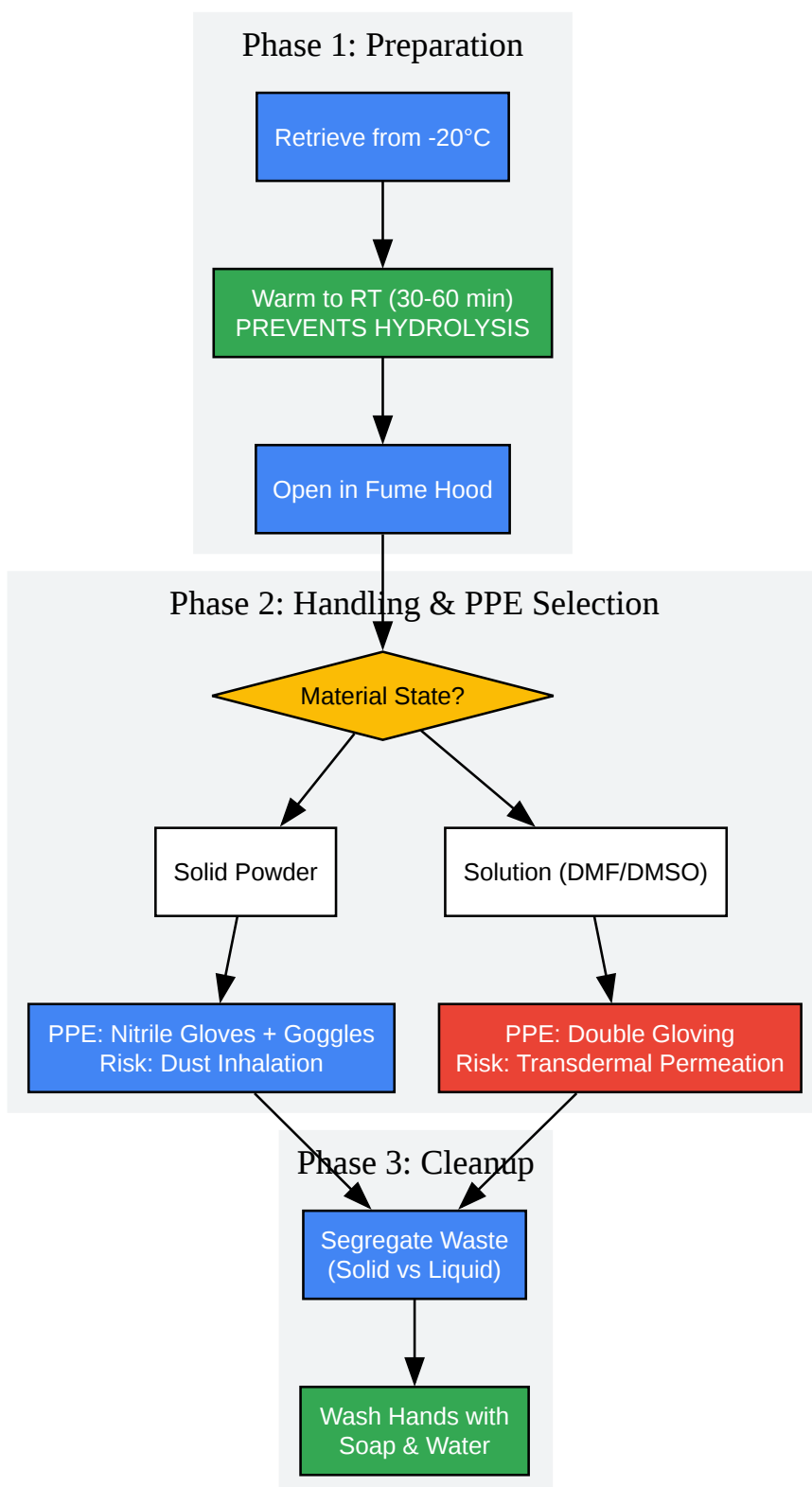
Step 3: Solubilization & Reaction

- Dissolve **Z-Lys(boc)-osu** in the minimum volume of dry DMF or NMP.[1][2]
- Safety Stop: Once dissolved, treat the solution as a "Permeation Hazard." [2] Ensure no exposed skin.[7][8][9][10][11]
- Add base (e.g., DIPEA) only after the amino acid is fully dissolved to prevent racemization or premature hydrolysis.

Step 4: Waste Disposal

- Solid Waste: Contaminated paper towels, weighing boats, and gloves go into "Hazardous Solid Waste" (sealed bag).[1][2]
- Liquid Waste: Collect in "Organic Waste - Halogen Free" (unless DCM is used).[1][2] Ensure the waste container is compatible with amines/amides.

Visualized Safety Logic



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Caption: Logical workflow for handling **Z-Lys(boc)-osu**, emphasizing the critical equilibration step for reagent integrity and the PPE escalation required for solution-phase handling.

Emergency Procedures

Incident	Immediate Action
Skin Contact (Solid)	Brush off excess powder.[1][2] Wash with soap and copious water for 15 min.
Skin Contact (Solution)	Remove gloves immediately. Wash skin with soap and water.[1][2][9] Do not use solvents (ethanol/acetone) to clean skin; they increase absorption.[2]
Eye Exposure	Flush with eyewash station for 15 minutes, holding eyelids open. Seek medical attention.
Spill (Solid)	Dampen a paper towel (to prevent dust) and wipe up.[1][2] Place in hazardous waste.
Spill (Solution)	Cover with absorbent pads.[1][2] Wear "Silver Shield" or double nitrile gloves during cleanup.

References

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